

An In-depth Technical Guide to the Physical Constants of Hydroquinone Monoethyl Ether

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Compound of Interest

Compound Name: 4-Ethoxyphenol

Cat. No.: B1293792

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This technical guide provides a comprehensive overview of the core physical constants of hydroquinone monoethyl ether, also known as **4-ethoxyphenol**. Designed for researchers, scientists, and drug development professionals, this document consolidates essential data, outlines standard experimental methodologies, and presents a logical workflow for the determination of these properties.

Physical and Chemical Properties

Hydroquinone monoethyl ether is an aromatic organic compound with the chemical formula $C_8H_{10}O_2$. It presents as a beige or white waxy solid and is utilized as an intermediate in the synthesis of liquid crystals and as a substrate in enzymatic studies.^{[1][2]}

Quantitative Data Summary

The physical constants of hydroquinone monoethyl ether have been compiled from various sources and are summarized in the table below for ease of comparison. It is important to note that minor discrepancies may exist between sources due to variations in experimental conditions and purity of the samples.

Physical Constant	Value	Source(s)
Molecular Formula	C ₈ H ₁₀ O ₂	[3][4][5]
Molecular Weight	138.16 g/mol	[4][5]
Appearance	Beige crystalline powder or chunks; White waxy solid	[1][3][6]
Odor	Mild, sweet, herbaceous, reminiscent of anise and fennel	[1][4]
Melting Point	64 - 67 °C / 147.2 - 152.6 °F	[3][4][5]
Boiling Point	121 °C @ 9 mmHg (12 hPa)	[4][5]
Density	1.076 ± 0.06 g/cm ³	[4]
Vapor Pressure	0.017 mmHg @ 25 °C	[4]
Solubility	Insoluble in water. Soluble in alcohol, oils, dipropylene glycol, and propylene glycol.[1] [4] Soluble in DMSO and Ethanol.[7]	[1][4][7]
LogP (Octanol/Water Partition Coefficient)	1.87	[4]
Refractive Index	1.526 ± 0.02	[4]
Flash Point	255 °F (124 °C) TCC	[4]

Experimental Protocols for Determination of Physical Constants

While specific, detailed experimental protocols for hydroquinone monoethyl ether are not readily available in the public domain, the following are standard laboratory methodologies that would be employed for the determination of its key physical constants.

1. Melting Point Determination (Capillary Method):

- Principle: The melting point is determined by observing the temperature at which the solid phase transitions to a liquid phase.
- Apparatus: Melting point apparatus (e.g., Mel-Temp), capillary tubes, thermometer.
- Procedure:
 - A small, dry sample of hydroquinone monoethyl ether is finely powdered and packed into a capillary tube to a height of 2-3 mm.
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The sample is heated at a steady rate (e.g., 1-2 °C per minute) near the expected melting point.
 - The temperature range is recorded from the point at which the first drop of liquid appears to the point at which the entire sample has melted.

2. Boiling Point Determination (Distillation Method):

- Principle: The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure. For substances that may decompose at their atmospheric boiling point, distillation under reduced pressure is performed.
- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle, vacuum source, manometer.
- Procedure:
 - The hydroquinone monoethyl ether sample is placed in the distillation flask with boiling chips.
 - The distillation apparatus is assembled, ensuring all joints are secure.
 - A vacuum is applied to the system, and the pressure is allowed to stabilize, as measured by the manometer.
 - The sample is heated gently.

- The temperature is recorded when the liquid is boiling and a steady stream of condensate is observed on the thermometer bulb. This temperature is the boiling point at the recorded pressure.

3. Solubility Determination (Shake-Flask Method):

- Principle: This method determines the saturation concentration of a solute in a solvent at a specific temperature.
- Apparatus: Erlenmeyer flasks with stoppers, constant temperature shaker bath, analytical balance, filtration device, analytical instrument for quantification (e.g., UV-Vis spectrophotometer or HPLC).
- Procedure:
 - An excess amount of hydroquinone monoethyl ether is added to a known volume of the solvent (e.g., water, ethanol) in an Erlenmeyer flask.
 - The flask is sealed and placed in a constant temperature shaker bath for a sufficient period (e.g., 24-48 hours) to reach equilibrium.
 - After equilibration, the solution is allowed to stand, and an aliquot of the supernatant is carefully removed and filtered to remove undissolved solid.
 - The concentration of hydroquinone monoethyl ether in the filtrate is determined using a suitable analytical method.

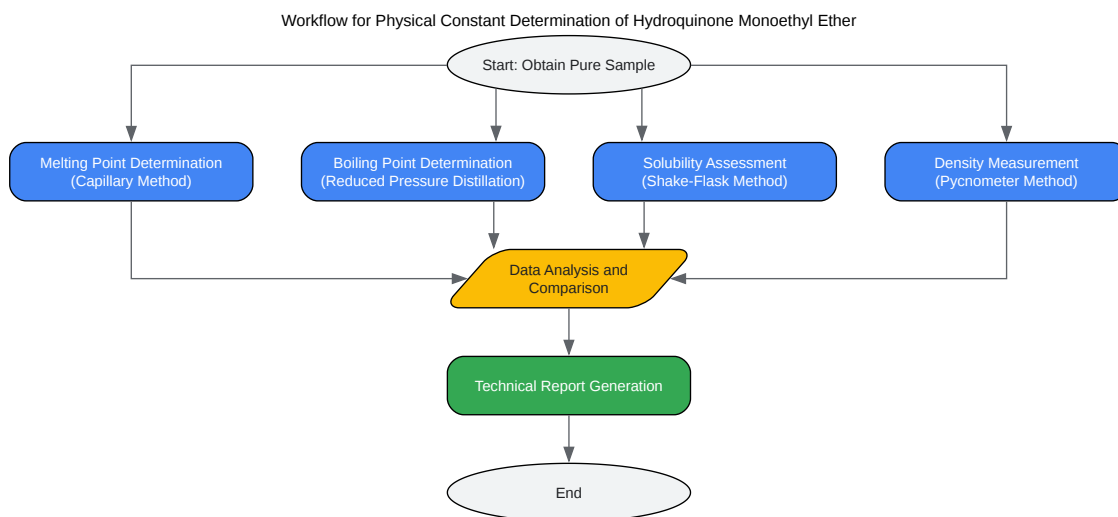
4. Density Determination (Pycnometer Method):

- Principle: Density is determined by measuring the mass of a known volume of the substance.
- Apparatus: Pycnometer (a flask with a specific, calibrated volume), analytical balance, constant temperature bath.
- Procedure:
 - The empty pycnometer is weighed.

- The pycnometer is filled with the molten hydroquinone monoethyl ether (if solid at room temperature) or a solution of known concentration, and the mass is recorded. The temperature is maintained using a constant temperature bath.
- The pycnometer is then emptied, cleaned, and filled with a reference liquid of known density (e.g., water), and its mass is recorded at the same temperature.
- The density of the sample is calculated using the masses and the known density of the reference liquid.

Logical Workflow for Physical Constant Determination

The following diagram illustrates a logical workflow for the systematic determination of the physical constants of a chemical compound like hydroquinone monoethyl ether.



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